

Application Notes and Protocols for the Preparation of (S)-MCOPPB Solutions

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Compound of Interest

Compound Name: (S)-MCOPPB

Cat. No.: B15623246

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Audience: Researchers, scientists, and drug development professionals.

Introduction

(S)-MCOPPB, also commonly referred to as MCOPPB, is a potent and selective non-peptide agonist for the nociceptin/orphanin FQ (NOP) receptor, a member of the opioid receptor family.[1][2][3] It displays high affinity for the NOP receptor with a pK_i of approximately 10.07.[1][2][3][4][5] Its selectivity for the NOP receptor is significantly higher compared to other opioid receptors like the mu, kappa, and delta subtypes.[2][6][7] Due to its pharmacological profile, **(S)-MCOPPB** is a valuable tool in research areas such as anxiety, stress, and cellular senescence.[7][8][9][10] In animal models, MCOPPB has demonstrated potent anxiolytic-like effects without the significant memory or motor function impairments associated with other anxiolytics like diazepam.[2][7] Recent studies have also uncovered its role as a senolytic agent, capable of selectively eliminating senescent cells.[9][10]

This document provides detailed protocols for the preparation of **(S)-MCOPPB** solutions for various experimental applications, ensuring reproducibility and accuracy in research settings.

Chemical and Physical Properties

(S)-MCOPPB is typically available as a trihydrochloride hydrate salt, which influences its molecular weight and solubility.^[6] It is important to refer to the manufacturer's certificate of analysis for the specific batch characteristics.

Property	Value	Source
Chemical Name	1-[1-(1-methylcyclooctyl)-4-piperidiny]-2-[(3R)-3-piperidiny]-1H-benzimidazole	[2]
Molecular Formula	C ₂₆ H ₄₀ N ₄ (free base)	[1][11]
Molecular Weight	408.63 g/mol (free base)	[1][11]
~518.01 g/mol (trihydrochloride, anhydrous)	[5]	
~536.0 g/mol (trihydrochloride, hydrate)	[6]	
Appearance	White to off-white solid powder	[1][3]
Storage (Solid)	-20°C for long-term storage (months to years)	[3][6]
Stability (Solid)	Stable for at least 4 years when stored at -20°C	[6]

Solubility Data

The solubility of **(S)-MCOPPB**, particularly the commonly used trihydrochloride salt, is crucial for preparing appropriate stock solutions. Sonication is often recommended to aid dissolution.^[12]

Solvent	Solubility	Concentration (Molar)	Notes	Source
DMSO	≥ 100 mg/mL	~193 mM	Use freshly opened, anhydrous DMSO. Ultrasonic assistance may be needed.	[5]
Water	10-20 mg/mL	~18-37 mM	Solubility can vary. One study prepared a 1 mg/mL solution.	[6][12][13]
In Vivo Formulation	2 mg/mL	~3.86 mM	10% DMSO, 40% PEG300, 5% Tween 80, 45% Saline.	[12]

Experimental Protocols

Preparation of High-Concentration Stock Solution in DMSO

This protocol is suitable for preparing a concentrated stock solution that can be diluted for various in vitro experiments.

Materials:

- **(S)-MCOPPB** trihydrochloride
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene tubes
- Vortex mixer

- Sonicator bath

Procedure:

- Weighing: Accurately weigh the desired amount of **(S)-MCOPPB** powder in a sterile tube. Perform this in a chemical fume hood.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to achieve the target concentration (e.g., 100 mg/mL or ~193 mM).
- Dissolution: Vortex the tube vigorously for 1-2 minutes. If the solid does not fully dissolve, place the tube in a sonicator bath for 5-10 minutes, or until the solution is clear.[\[12\]](#)
- Aliquoting and Storage: Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
- Storage: Store the aliquots at -80°C for long-term stability (up to 6 months) or at -20°C for shorter periods (up to 1 month).[\[5\]](#)

Preparation of Aqueous Stock Solution

For experiments where DMSO might interfere, an aqueous stock solution can be prepared. Note that the solubility in water is lower than in DMSO.

Materials:

- **(S)-MCOPPB** trihydrochloride
- Sterile, nuclease-free water
- Sterile, conical-bottom polypropylene tubes
- Vortex mixer
- Sonicator bath (optional)

Procedure:

- Weighing: Weigh the required amount of **(S)-MCOPPB** powder.

- **Solvent Addition:** Add the calculated volume of sterile water. For example, to prepare a 1.87 mM solution, dissolve 1 mg of MCOPPB trihydrochloride (hydrate, MW ~536 g/mol) in 1 mL of water.[\[13\]](#)
- **Dissolution:** Vortex thoroughly. If needed, sonicate briefly to ensure complete dissolution.
- **Sterilization (Optional):** If required for cell culture, filter-sterilize the solution using a 0.22 µm syringe filter compatible with aqueous solutions.
- **Usage:** It is recommended to prepare aqueous solutions fresh before each experiment. If short-term storage is necessary, store at 4°C for no more than a few days.

Preparation of Working Solutions for Cell Culture

Working solutions are typically prepared by diluting the high-concentration DMSO stock into cell culture media.

Procedure:

- **Pre-warm Media:** Pre-warm the cell culture medium to 37°C.
- **Serial Dilution:** It is best practice to perform serial dilutions to avoid precipitation of the compound. First, dilute the concentrated DMSO stock (e.g., 100 mM) into a smaller volume of DMSO to create an intermediate stock (e.g., 1 mM).
- **Final Dilution:** Add the intermediate stock solution to the pre-warmed culture medium to achieve the final desired concentration (e.g., add 1 µL of a 1 mM stock to 1 mL of medium for a final concentration of 1 µM). The final DMSO concentration should be kept low (typically <0.1%) to avoid solvent toxicity.
- **Mixing:** Mix immediately and thoroughly by gentle pipetting or swirling before adding to the cells.

Preparation of Formulation for In Vivo Studies

This protocol describes the preparation of a vehicle solution suitable for oral or parenteral administration in animal models.

Materials:

- **(S)-MCOPPB** trihydrochloride
- DMSO
- PEG300 (Polyethylene glycol 300)
- Tween 80 (Polysorbate 80)
- Sterile Saline (0.9% NaCl)

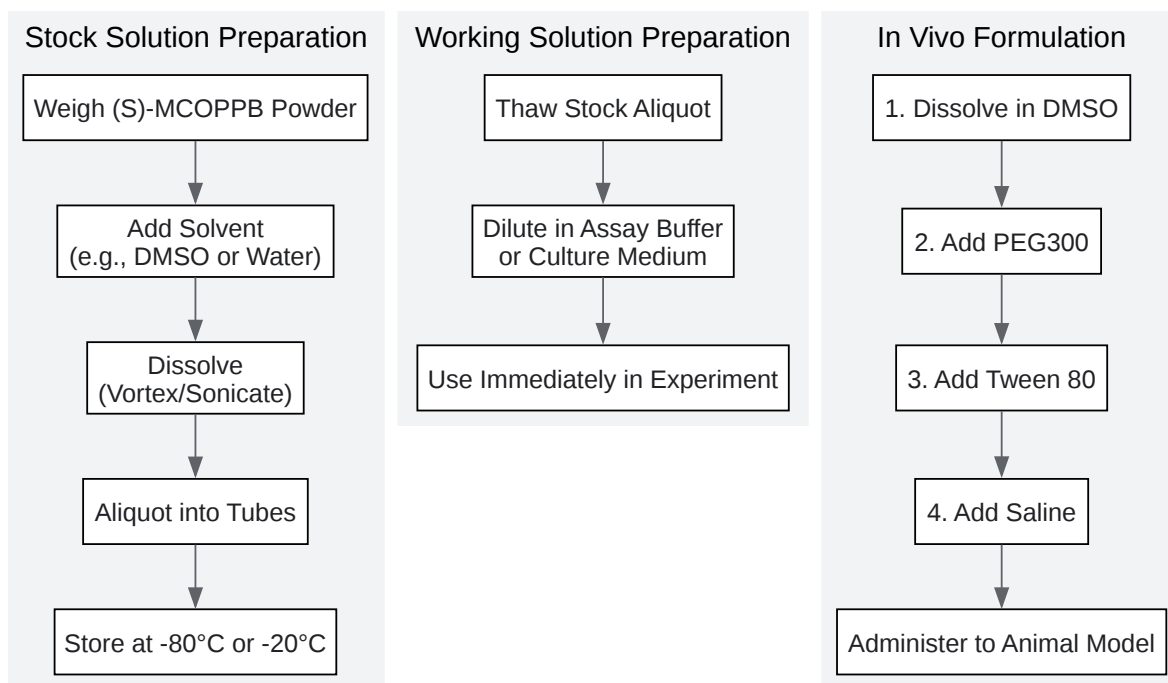
Procedure (for a 2 mg/mL final concentration):[\[12\]](#)

- Initial Dissolution: Dissolve the required amount of **(S)-MCOPPB** in DMSO. This will constitute 10% of the final volume.
- Add PEG300: Add PEG300 to the solution (40% of the final volume). Mix well until the solution is clear.
- Add Tween 80: Add Tween 80 (5% of the final volume) and mix thoroughly.
- Add Saline: Finally, add sterile saline to make up the remaining volume (45% of the final volume). Mix until a clear, homogenous solution is formed.
- Sonication: Sonication is recommended at each step to ensure the solution is clear before adding the next solvent.[\[12\]](#)

Mandatory Visualizations

Experimental Workflow Diagram

Workflow for (S)-MCOPPB Solution Preparation



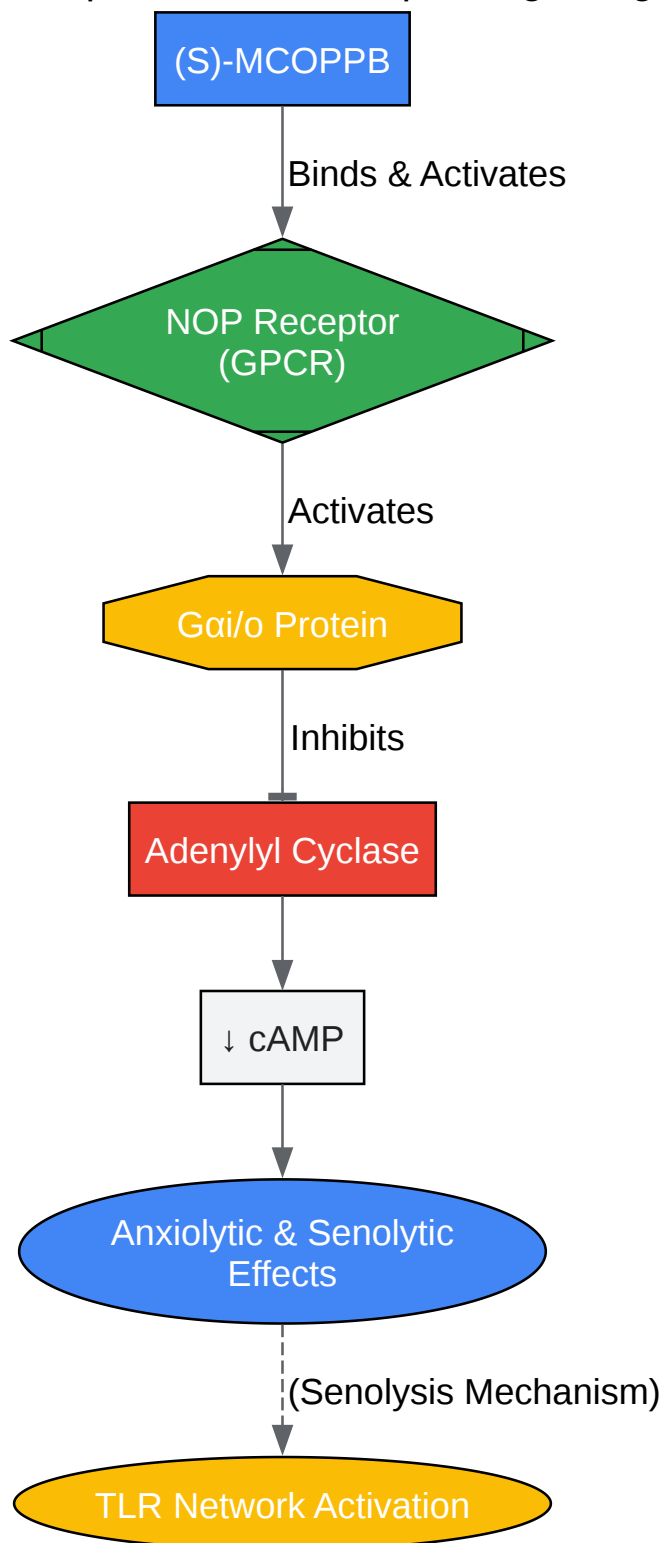
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Caption: Workflow for preparing **(S)-MCOPPB** solutions.

Signaling Pathway Diagram

(S)-MCOPPB acts as an agonist at the NOP receptor, which is a G-protein coupled receptor (GPCR). Its activation initiates downstream signaling cascades that are implicated in its anxiolytic and senolytic effects. One study suggests the involvement of Toll-like receptor (TLR) networks in its senolytic mechanism.[9]

Simplified NOP Receptor Signaling

[Click to download full resolution via product page](#)Caption: NOP receptor signaling initiated by **(S)-MCOPPB**.

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